

An In-depth Technical Guide to Ethyl 6-Nitropicolinate: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: Ethyl 6-nitropicolinate

Cat. No.: B15070037

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Disclaimer: Information regarding the specific molecule, **Ethyl 6-nitropicolinate**, is not readily available in public chemical databases and literature. This guide has been constructed using data from closely related compounds and established chemical principles to provide a comprehensive overview for researchers, scientists, and drug development professionals. The experimental protocols and some data presented are based on hypothetical pathways and should be treated as such.

Introduction

Ethyl 6-nitropicolinate is a pyridine-based organic compound of interest in medicinal chemistry and materials science due to the presence of both an electron-withdrawing nitro group and an ester functional group. These features make it a potential building block for the synthesis of more complex molecules with desired biological activities or material properties. This guide provides a summary of its predicted molecular structure, data from related compounds, a plausible synthetic route with detailed experimental protocols, and characterization techniques.

Molecular Structure and Identifiers

Due to the limited specific information for **Ethyl 6-nitropicolinate**, the following table includes identifiers for the parent ester, ethyl picolinate, and a structurally related nitronated pyridine ester, ethyl 6-methyl-5-nitronicotinate.

Identifier	Ethyl Picolinate	Ethyl 6-Methyl-5-nitronicotinate	Ethyl 6-Nitropicolinate (Predicted)
CAS Number	2524-52-9	1211538-09-8	Not Available
Molecular Formula	C ₈ H ₉ NO ₂	C ₉ H ₁₀ N ₂ O ₄	C ₈ H ₈ N ₂ O ₄
Molecular Weight	151.16 g/mol	210.19 g/mol	196.16 g/mol
SMILES	CCOC(=O)c1ncccc1	CCOC(=O)c1cc(c(n1)C)--INVALID-LINK-- [O-]	O=--INVALID-LINK-- c1cccc(n1)C(=O)OCC
InChI	InChI=1S/C ₈ H ₉ NO ₂ /c 1-2-11-8(10)7-5-3-4-6- 9-7/h3-6H,2H ₂ ,1H ₃	InChI=1S/C ₉ H ₁₀ N ₂ O 4/c1-3-15-9(14)7-5- 6(2)10-8(4-7)11(12)13	InChI=1S/C ₈ H ₈ N ₂ O ₄ / c1-2-14-8(13)6-4-3-5- 7(10(11)12)9-6/h3- 5H,2H ₂ ,1H ₃

Physicochemical and Spectroscopic Data of Related Compounds

The following tables summarize known data for related compounds to provide an estimate of the expected properties of **Ethyl 6-nitropicolinate**.

Physicochemical Properties

Property	Ethyl Picolinate	Ethyl 6-Methyl-5-nitronicotinate
Boiling Point	215-216 °C	302.7 °C (Predicted)
Density	1.107 g/mL at 25 °C	1.272 g/cm ³ (Predicted)
Refractive Index	1.504	Not Available

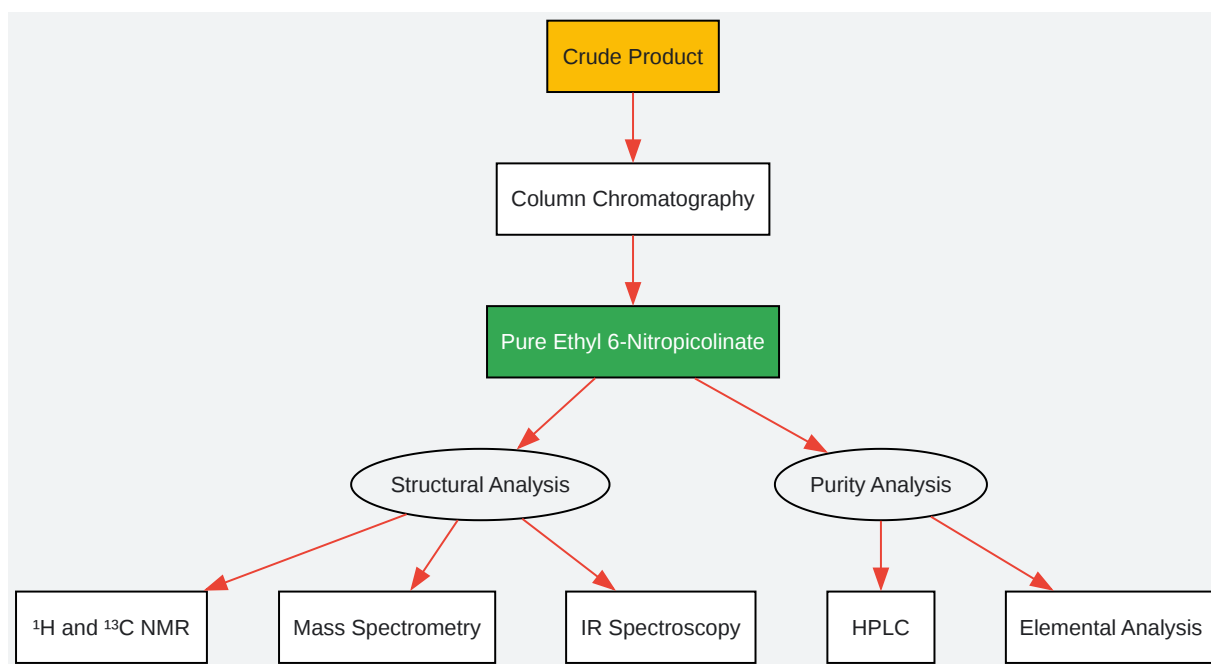
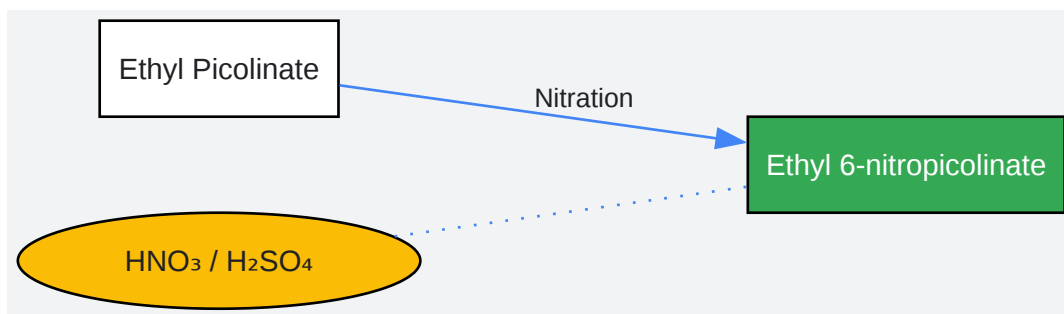
Spectroscopic Data

Spectroscopic data for a nitropyridine ester is limited. The following provides a general idea of expected spectral features.

Spectroscopy	Expected Features for Ethyl 6-Nitropicolinate
^1H NMR	Aromatic protons on the pyridine ring (δ 7.5-9.0 ppm), quartet for the $-\text{OCH}_2-$ group (δ ~4.4 ppm), and a triplet for the $-\text{CH}_3$ group (δ ~1.4 ppm).
^{13}C NMR	Carbonyl carbon (δ ~165 ppm), aromatic carbons (δ 120-150 ppm), ester methylene carbon (δ ~62 ppm), and ester methyl carbon (δ ~14 ppm).
IR Spectroscopy	Strong $\text{C}=\text{O}$ stretch of the ester (around 1720-1740 cm^{-1}), $\text{C}-\text{O}$ stretch (1200-1300 cm^{-1}), and characteristic asymmetric and symmetric $\text{N}-\text{O}$ stretches for the nitro group (around 1530 cm^{-1} and 1350 cm^{-1} , respectively). ^[1]
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Hypothetical Synthesis Pathway

A plausible synthetic route to **Ethyl 6-nitropicolinate** is the direct nitration of the commercially available starting material, ethyl picolinate. The pyridine ring is generally deactivated towards electrophilic aromatic substitution; however, nitration can be achieved under harsh conditions.



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References

- 1. m.youtube.com [m.youtube.com]

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